

solving JH-Xvii-10 solubility issues in PBS

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Compound of Interest

Compound Name: JH-Xvii-10

Cat. No.: B12424097

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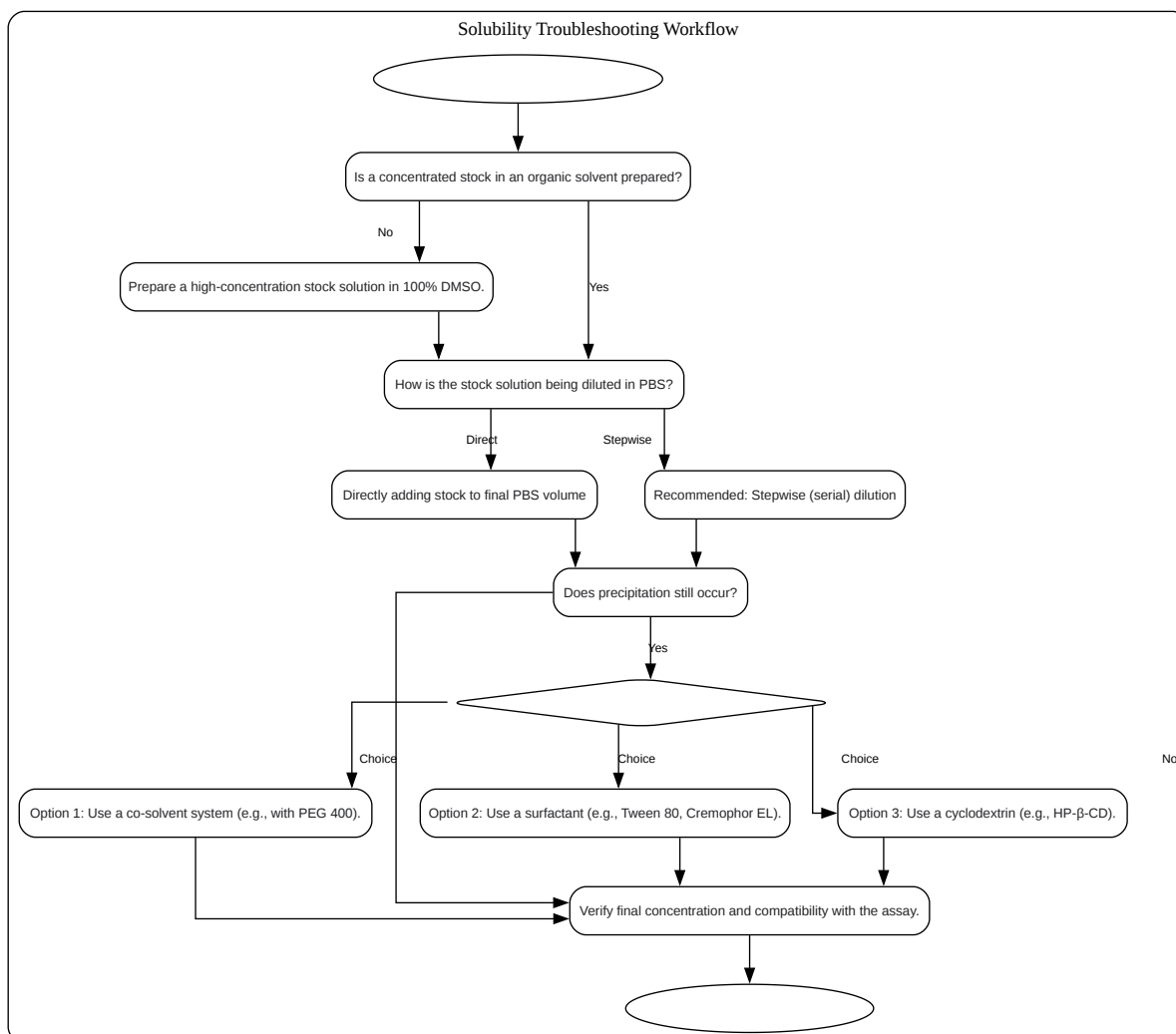
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **JH-Xvii-10**, a potent DYRK1A/B inhibitor. The primary focus of this guide is to address challenges related to its solubility in Phosphate-Buffered Saline (PBS) and other aqueous solutions commonly used in experimental settings.

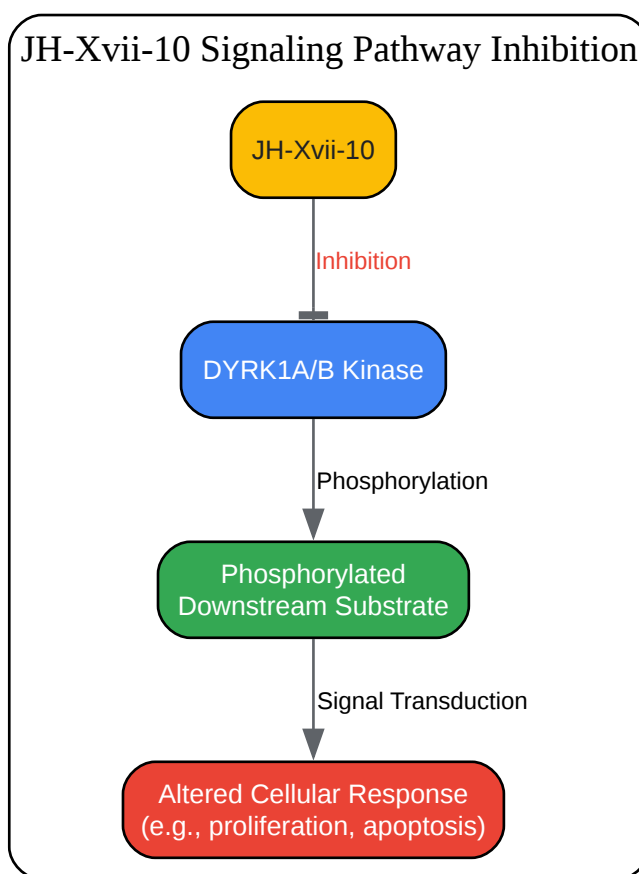
Troubleshooting Guide: Resolving JH-Xvii-10 Solubility Issues

Researchers often encounter difficulties in dissolving **JH-Xvii-10** in aqueous buffers like PBS due to its hydrophobic nature. Precipitation of the compound upon addition to PBS is a common indicator of poor solubility. The following guide provides a systematic approach to overcome these issues.

Initial Assessment and Recommended Actions

If you are observing precipitation or incomplete dissolution of **JH-Xvii-10** in PBS, consult the following decision workflow.





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